

synthesis protocols using 1-(4-chlorophenyl)-1H-pyrazol-4-amine as intermediate

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Compound of Interest

Compound Name: 1-(4-chlorophenyl)-1H-pyrazol-4-amine
CAS No.: 14044-28-1
Cat. No.: B1288852

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This application note details the handling, synthesis, and downstream derivatization of **1-(4-chlorophenyl)-1H-pyrazol-4-amine**, a privileged scaffold in medicinal chemistry. This intermediate is critical for developing kinase inhibitors (e.g., targeting CDK, p38 MAPK) and agrochemicals due to the metabolic stability of the pyrazole ring and the lipophilic "chlorophenyl tail" that often occupies hydrophobic pockets in protein targets.

Part 1: Strategic Overview & Scaffold Analysis

Compound Identity:

- Name: **1-(4-chlorophenyl)-1H-pyrazol-4-amine**
- CAS: 101860-96-2 (generic for 4-amino-1-arylpyrazoles; specific isomers vary)
- Role: Nucleophilic aromatic amine used as a "hinge-binder" precursor in kinase drug discovery.

Chemical Behavior: Unlike the more common 5-amino isomers (formed via condensation of hydrazines with

-ketonitriles), the 4-amino isomer typically requires electrophilic nitration of the pyrazole core followed by reduction. The amine at position 4 is electronically coupled to the N1-aryl system, making it less nucleophilic than an alkyl amine but sufficiently reactive for acylation and metal-catalyzed cross-couplings.

Part 2: Pre-Synthesis & Preparation (Module 1)

Before initiating downstream protocols, ensure the intermediate is free of oxidation byproducts (azo-dimers) which form upon prolonged air exposure.

Protocol 1.1: Purification & Quality Control

- Appearance Check: Pure compound is an off-white to pale yellow solid. Dark brown/purple coloration indicates oxidation.
- Recrystallization: If impure, recrystallize from Ethanol/Water (9:1).
- Storage: Store under Argon at -20°C. The free base is air-sensitive; converting to the hydrochloride salt (using 4M HCl in Dioxane) indefinitely extends shelf life.

Protocol 1.2: Synthesis from Nitro-Precursor (If required)

Context: If starting from 1-(4-chlorophenyl)-4-nitropyrazole.

- Reagents: Iron powder (5 equiv),
(2 equiv),
(4:1).
- Conditions: Reflux at 80°C for 2–4 hours.
- Workup: Filter hot through Celite (to remove Iron oxide sludge). Concentrate filtrate. Basify with

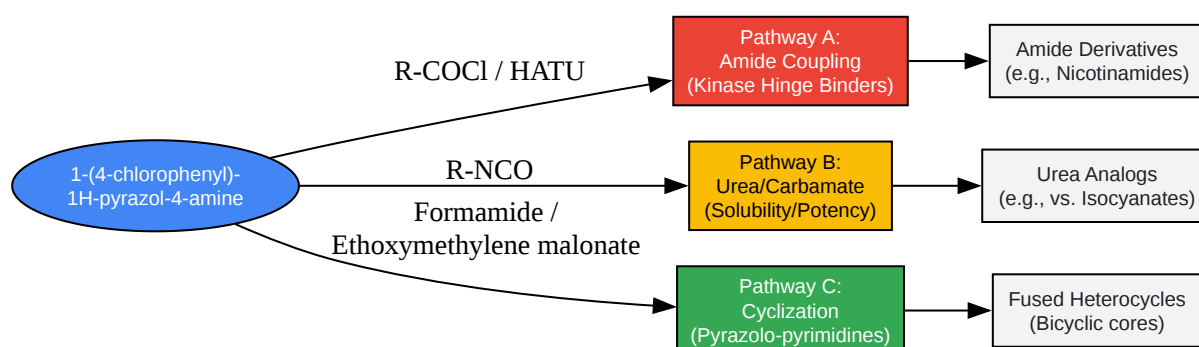
to precipitate the free amine.

- Yield: Typically >85%.

Part 3: Downstream Transformation Protocols

Workflow Visualization

The following diagram illustrates the three primary divergent synthesis pathways for this intermediate.



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Caption: Divergent synthesis workflow starting from **1-(4-chlorophenyl)-1H-pyrazol-4-amine**.

Protocol A: Amide Coupling (Kinase Library Synthesis)

Objective: Synthesize a library of amides to probe the ATP-binding pocket.

Reagents:

- Carboxylic Acid (
 , 1.1 equiv)
- Coupling Agent: HATU (1.2 equiv) or
 (50% in EtOAc, 1.5 equiv)

- Base: DIPEA (3.0 equiv)
- Solvent: DMF (anhydrous)

Step-by-Step:

- Activation: Dissolve the carboxylic acid in DMF (). Add DIPEA and HATU. Stir at Room Temperature (RT) for 15 minutes to form the active ester.
- Addition: Add **1-(4-chlorophenyl)-1H-pyrazol-4-amine** (1.0 equiv) in one portion.
- Reaction: Stir at RT for 4–12 hours. Monitor by LC-MS (Target mass = Acid MW + 193.6 - 18).
- Workup (High Throughput): Dilute with EtOAc. Wash with saturated (removes DMF), then . Dry over .
- Purification: Silica Flash Chromatography (Hexane/EtOAc gradient).

Expert Tip: If the amine is unreactive (due to steric bulk), switch to the Acid Chloride method: React amine with

in Pyridine/DCM (1:1) at 0°C

RT.

Protocol B: Urea Formation (Solubility Tuning)

Objective: Install a urea linker to improve hydrogen bonding interactions or solubility.

Reagents:

- Isocyanate (

, 1.1 equiv)

- Base: Pyridine (catalytic) or

(1.0 equiv)

- Solvent: DCM or THF

Step-by-Step:

- Dissolve **1-(4-chlorophenyl)-1H-pyrazol-4-amine** in dry DCM (

).

- Cool to 0°C under

.

- Dropwise add the isocyanate.

- Allow to warm to RT and stir for 2–6 hours. The product often precipitates as a white solid.

- Isolation: Filter the precipitate and wash with cold

. This usually yields >95% purity without chromatography.

Protocol C: Schiff Base Formation (Antimicrobial Scaffolds)

Objective: Synthesis of azomethine derivatives (imines) often used in antifungal research.

Reagents:

- Aromatic Aldehyde (

, 1.0 equiv)

- Catalyst: Glacial Acetic Acid (2–3 drops)

- Solvent: Ethanol (Absolute)

Step-by-Step:

- Mix amine and aldehyde in Ethanol ().
- Add catalytic Acetic Acid.
- Reflux at 80°C for 3–6 hours.
- Cooling: Cool to RT, then to 4°C. The Schiff base will crystallize.
- Filtration: Collect solid, wash with cold EtOH.

Part 4: Data & Troubleshooting

Table 1: Solvent Screening for Amide Coupling (Protocol A)

Solvent	Coupling Agent	Yield (%)	Purity Profile	Notes
DMF	HATU	92%	High	Best general method; requires aqueous wash.
DCM	EDC/HOBt	65%	Moderate	Poor solubility of the pyrazole amine often limits yield.
THF	T3P	88%	Very High	T3P byproducts are water-soluble; easiest workup.
Pyridine	Acid Chloride	95%	High	Best for unreactive/bulky acids.

Troubleshooting Guide:

- Problem: Low conversion in amide coupling.
 - Cause: The pyrazole amine is weakly nucleophilic.
 - Solution: Heat the reaction to 50°C or use the Acid Chloride protocol.
- Problem: "Gooey" or dark product.
 - Cause: Oxidation of the amine or residual Iron (from synthesis).
 - Solution: Pass the starting material through a short plug of silica before use. Perform reactions under Nitrogen.

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